

Application Notes and Protocols for Coincidence Measurement Techniques in Carbon-15 Studies

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Carbon-15

Cat. No.: B1200482

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview of coincidence measurement techniques as applied to the study of the radioactive isotope **Carbon-15** (^{15}C). The information compiled is intended to guide researchers in designing and executing experiments to investigate the decay properties of ^{15}C , a neutron-rich isotope of significant interest in nuclear structure physics. While not directly used in drug development, the techniques and data herein are valuable for professionals in related fields requiring precise measurements of radionuclide decay.

Introduction to Carbon-15 and its Decay

Carbon-15 is an unstable isotope of carbon with a half-life of approximately 2.449 seconds.^[1] It undergoes 100% beta-minus (β^-) decay, transforming into the stable isotope Nitrogen-15 (^{15}N).^[1] This process involves the conversion of a neutron into a proton within the ^{15}C nucleus, with the emission of a beta particle (an electron) and an electron antineutrino. The total energy released in this decay, known as the Q-value, is 9.7717 MeV.

The decay of ^{15}C can proceed to the ground state or various excited states of ^{15}N . When an excited state is populated, it de-excites by emitting one or more gamma rays. In cases where the excitation energy of the ^{15}N daughter nucleus is above the neutron separation energy, beta-delayed neutron emission can occur, though this is a less probable decay branch for ^{15}C .

Coincidence measurement techniques are essential for unambiguously identifying and quantifying these decay pathways.

Coincidence Measurement Techniques

Coincidence measurement is a powerful experimental technique used to detect two or more simultaneous or near-simultaneous events. In the context of ^{15}C decay, this typically involves detecting a beta particle in coincidence with a subsequent gamma ray (β - γ coincidence) or a beta particle in coincidence with a delayed neutron (β -n coincidence). This method significantly reduces background noise and allows for the clear identification of correlated decay events.

Beta-Gamma (β - γ) Coincidence Spectroscopy

This is the most common coincidence technique used to study the decay of ^{15}C . It is instrumental in constructing the decay scheme by establishing the temporal relationship between the emitted beta particles and the subsequent gamma rays from the de-excitation of the ^{15}N daughter nucleus.

Beta-Delayed Neutron (β -n) Coincidence Spectroscopy

For neutron-rich nuclei like ^{15}C , it is possible for the beta decay to populate states in the daughter nucleus that are energetic enough to emit a neutron. Detecting the beta particle and the subsequent neutron in coincidence provides a clear signature of this decay mode and allows for the determination of the beta-delayed neutron emission probability (P_n).

Quantitative Data from Carbon-15 Decay Studies

The following tables summarize the key quantitative data obtained from experimental studies of ^{15}C decay, primarily from the work of Alburger and Millener (1979).

Table 1: Nuclear Properties of **Carbon-15**

Property	Value	Reference
Half-life ($t_{1/2}$)	2.449 ± 0.005 s	[1]
Decay Mode	100% β^-	[1]
Q-value (β^-)	9.7717 MeV	
Spin and Parity ($J\pi$)	$1/2^+$	

Table 2: Beta Decay Branches of **Carbon-15**

Decay to ^{15}N state (keV)	$J\pi$ of ^{15}N state	Branching Ratio (%)	log ft
0 (Ground State)	$1/2^-$	36.8 ± 0.8	5.99 ± 0.03
5270.54	$5/2^+$	< 0.03	> 8.0
5298.87	$1/2^+$	63.2 ± 0.8	4.11 ± 0.01
6323.90	$3/2^-$	< 0.04	> 8.0
7155.1	$5/2^-$	< 0.03	> 8.4
7300.3	$3/2^+$	0.048 ± 0.005	6.48 ± 0.05
7566	$7/2^-$	< 0.02	> 8.6
8312.7	$3/2^+$	0.23 ± 0.02	5.48 ± 0.04
8571	$(1/2^+, 3/2^+)$	0.021 ± 0.004	6.31 ± 0.08
9050	$(3/2^-)$	< 0.01	> 8.2
9152.0	$(3/2^+)$	0.013 ± 0.003	6.3 ± 0.1
9155.2	$(5/2^-)$	< 0.01	> 8.3
9223	$(7/2^+)$	< 0.01	> 8.2

Data sourced from the TUNL Nuclear Data Evaluation Project, based on Alburger and Millener (1979).[1][2]

Table 3: Gamma-Ray Energies and Intensities from ^{15}C Decay

Energy (keV)	Intensity (%)	Originating ^{15}N Level (keV)
1887.6	0.23 ± 0.02	7155.1 \rightarrow 5270.54
1976.8	0.048 ± 0.005	7300.3 \rightarrow 5323.5
2982.4	0.23 ± 0.02	8312.7 \rightarrow 5323.5
3240	0.021 ± 0.004	8571 \rightarrow 5323.5
3853.1	0.013 ± 0.003	9152.0 \rightarrow 5298.87
5270.5	< 0.03	5270.54 \rightarrow 0
5298.9	63.2 ± 0.8	5298.87 \rightarrow 0
7300.3	< 0.01	7300.3 \rightarrow 0
8312.7	< 0.01	8312.7 \rightarrow 0

Intensities are given per 100 decays of ^{15}C . Data requires confirmation from the primary literature for precise intensity values.

Table 4: Beta-Delayed Neutron Emission Data for **Carbon-15**

Parameter	Value	Reference
Pn (Probability of β -delayed neutron emission)	Not experimentally observed; theoretical predictions are very low.	

Experimental Protocols

Protocol for Beta-Gamma (β - γ) Coincidence Spectroscopy of ^{15}C

Objective: To measure the energies and intensities of gamma rays emitted in the decay of ^{15}C in coincidence with beta particles, and to establish the decay scheme of ^{15}C .

Materials:

- Tandem Van de Graaff accelerator or other suitable facility for producing ^{15}C .
- ^{13}C enriched target.
- Triton beam.
- Plastic scintillator detector for beta particle detection.
- High-purity Germanium (HPGe) or Ge(Li) detector for gamma-ray detection.
- Standard NIM (Nuclear Instrument Module) electronics for signal processing (preamplifiers, amplifiers, constant fraction discriminators, coincidence unit, time-to-amplitude converter).
- Multi-channel analyzer (MCA) and data acquisition system.
- Standard calibration sources (e.g., ^{60}Co , ^{137}Cs , ^{22}Na).

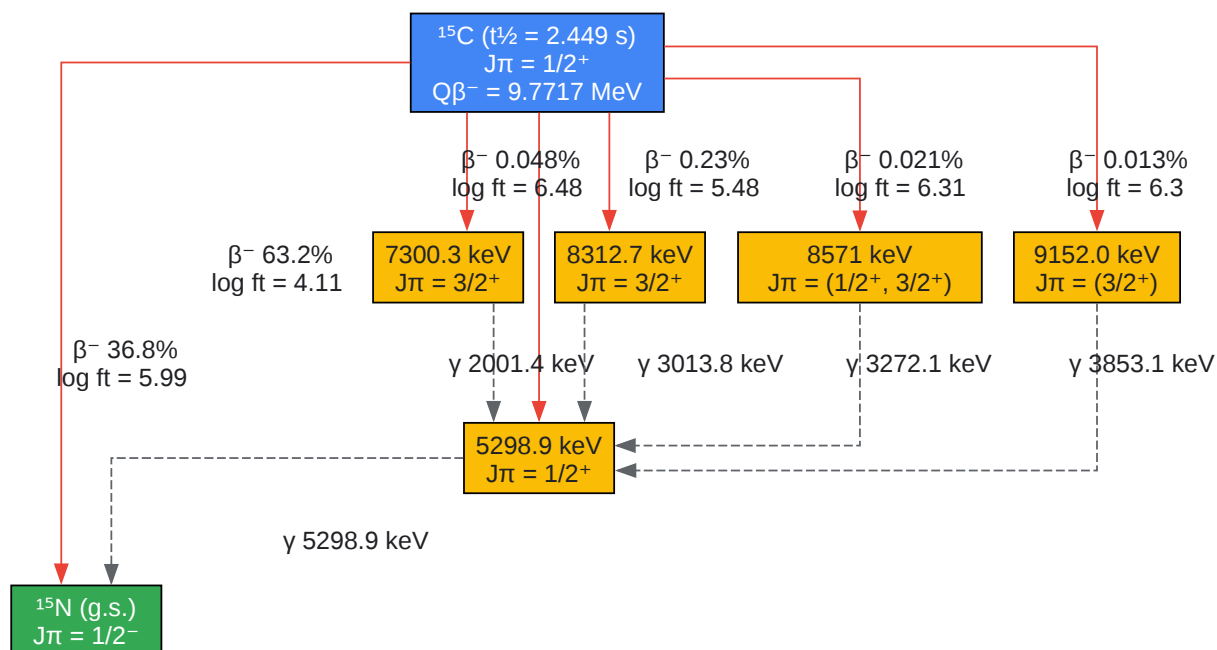
Methodology:

- Production of ^{15}C :
 - The ^{15}C isotope is typically produced via the $^{13}\text{C}(\text{t},\text{p})^{15}\text{C}$ reaction.
 - A triton beam from the accelerator is directed onto a ^{13}C -enriched target.
 - The reaction products, including ^{15}C , are transported to a shielded counting area. A "rabbit" system can be used for rapid transport of the irradiated target.
- Detector Setup:
 - Position the plastic scintillator close to the collection point of the ^{15}C sample to maximize beta detection efficiency.
 - Place the HPGe/Ge(Li) detector at a suitable distance and angle (e.g., 90 degrees to the beta detector) to detect the emitted gamma rays.

- Ensure adequate lead or tungsten shielding around the detectors to minimize background radiation.
- Electronics and Data Acquisition:
 - The output signal from the plastic scintillator is processed to provide a "start" signal for the coincidence timing.
 - The signal from the germanium detector provides the "stop" signal.
 - A time-to-amplitude converter (TAC) measures the time difference between the beta and gamma events. A peak in the TAC spectrum indicates true coincidence events.
 - The energy signal from the germanium detector is recorded only when it is in coincidence with a signal from the beta detector (as determined by the coincidence unit).
 - The coincidence gamma-ray spectrum is accumulated on the MCA.
- Calibration:
 - Perform energy and efficiency calibrations of the gamma-ray detector using standard radioactive sources with well-known gamma-ray energies and intensities.
- Data Analysis:
 - Analyze the peaks in the coincidence gamma-ray spectrum to determine their energies and intensities.
 - Use the calibrated efficiency of the detector to determine the absolute gamma-ray emission probabilities.
 - Construct the decay scheme of ^{15}C by placing the observed gamma transitions between the energy levels of ^{15}N , consistent with the beta-feeding intensities.

Visualizations

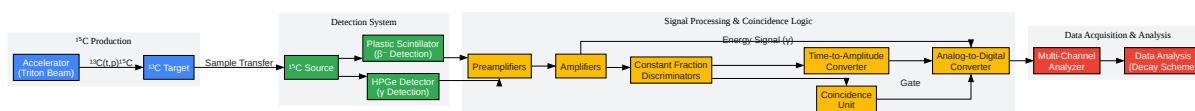
Carbon-15 Beta Decay Scheme



[Click to download full resolution via product page](#)

Caption: Simplified decay scheme of **Carbon-15**.

Experimental Workflow for β - γ Coincidence Measurement



[Click to download full resolution via product page](#)

Caption: Workflow for β - γ coincidence spectroscopy of ^{15}C .

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nucldata.tunl.duke.edu [nucldata.tunl.duke.edu]
- 2. cns.s.u-tokyo.ac.jp [cns.s.u-tokyo.ac.jp]
- To cite this document: BenchChem. [Application Notes and Protocols for Coincidence Measurement Techniques in Carbon-15 Studies]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1200482#coincidence-measurement-techniques-for-carbon-15-studies>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com